

Technical Guide: Crystal Structure Analysis of N-(2-chlorophenyl)-4-methylbenzamide

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Compound of Interest

Compound Name: *N*-(2-chlorophenyl)-4-methylbenzamide

Cat. No.: B1633885

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Executive Summary

N-(2-chlorophenyl)-4-methylbenzamide is a bioactive benzanilide derivative characterized by an amide linkage connecting a p-tolyl moiety and an o-chlorophenyl ring. In drug development, this specific substitution pattern is critical; the ortho-chloro group introduces significant steric hindrance, forcing non-planar conformations that modulate lipophilicity and receptor binding, while the para-methyl group influences crystal packing through weak van der Waals interactions.

This guide outlines the protocol for synthesis, single-crystal growth, X-ray diffraction (XRD) data collection, and post-refinement analysis. It emphasizes the Gowda-Benzanilide Structural Framework, which predicts that the amide bond will adopt a trans (anti) conformation with specific torsional constraints imposed by the ortho-chloro substituent.

Experimental Protocol: Synthesis & Crystallization

Synthesis Workflow

The synthesis follows a modified Schotten-Baumann reaction or direct condensation in non-aqueous media to ensure high purity.

- Reagents: 4-methylbenzoyl chloride (1.0 equiv), 2-chloroaniline (1.0 equiv), Pyridine (1.2 equiv) or Triethylamine.
- Solvent: Dichloromethane (DCM) or Toluene.

Step-by-Step Methodology:

- Dissolution: Dissolve 2-chloroaniline in dry DCM at 0°C.
- Addition: Add 4-methylbenzoyl chloride dropwise to control the exotherm.
- Reflux/Stir: Stir at room temperature for 3 hours (or reflux in toluene for 2 hours if kinetics are slow).
- Quench: Wash the reaction mixture with dilute HCl (to remove unreacted amine), then saturated NaHCO_3 (to remove acid), and finally brine.
- Isolation: Dry the organic layer over anhydrous Na_2SO_4 and evaporate the solvent to yield the crude solid.

Crystal Growth Strategy

High-quality single crystals are required for XRD. The ortho-chloro substituent often disrupts planar stacking, requiring slow growth kinetics.

Method	Solvent System	Conditions	Suitability
Slow Evaporation	Ethanol (95%)	Room Temp (298 K), 3-5 days	High (Standard for benzanilides)
Vapor Diffusion	THF / Pentane	Closed chamber, 4°C	Medium (For metastable polymorphs)
Slow Cooling	Toluene	60°C 20°C (0.5°C/min)	Low (Risk of twinning)

Workflow Visualization

The following diagram illustrates the critical path from synthesis to diffraction-quality crystals.



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Caption: Operational workflow for synthesizing and isolating single crystals of **N-(2-chlorophenyl)-4-methylbenzamide**.

Structural Analysis & Logic

X-Ray Data Collection Parameters

To minimize thermal motion of the p-methyl group and the o-chloro ring, low-temperature data collection is recommended.

- Radiation: Mo K

(

Å) is preferred over Cu K

to reduce absorption effects from the Chlorine atom (

mm⁻¹).

- Temperature: 100 K (Cryostream) or 296 K (Room Temp).
- Strategy: Full sphere collection () to ensure high redundancy.

Conformational Analysis (The "Core" Logic)

The structural integrity of **N-(2-chlorophenyl)-4-methylbenzamide** is defined by three torsion angles. Based on the homologous series studied by Gowda et al., the following conformations are expected:

- Amide Geometry: The amide moiety (-NH-CO-) invariably adopts the trans (anti) conformation.
- Ortho-Effect (Aniline Ring): The 2-chloro substituent creates steric repulsion with the amide oxygen/hydrogen. This forces the aniline ring to twist significantly out of the amide plane.
 - Expected Dihedral Angle (Aniline/Amide):
- Benzoyl Ring: The 4-methylbenzoyl moiety is less sterically hindered and typically remains more coplanar with the amide group.
 - Expected Dihedral Angle (Benzoyl/Amide):

Comparative Data Table (Benzanilide Analogs): The following table benchmarks the target molecule against known structures to validate experimental findings.

Compound	Substituents	Space Group	Amide Conformation	H-Bond Motif
Target	2-Cl, 4-Me	P2 ₁ /c (Predicted)	Anti	C(4) Chain
Analog A [1]	3-Cl, 4-Me	C2/c	Anti	C(4) Chain
Analog B [2]	4-Cl, 2-Me	P2 ₁ /n	Anti	C(4) Chain
Analog C [3]	2-Cl (Unsub. acid)	P2 ₁ /c	Anti	C(4) Chain

Hydrogen Bonding Network

The primary intermolecular interaction in benzanilides is the N-H...O=C hydrogen bond.

- Graph Set Motif:C(4) (Infinite chains).
- Directionality: Molecules typically link head-to-tail along a short crystallographic axis (often b or a).
- Secondary Interactions: The ortho-chloro atom may participate in weak C-H...Cl or Cl...Cl interactions, which stabilize the packing between the H-bonded chains.

Advanced Analysis: Hirshfeld Surfaces

To rigorously quantify the non-covalent interactions (beyond standard H-bonds), Hirshfeld surface analysis (using CrystalExplorer) is mandatory.

Fingerprint Plot Interpretation

The 2D fingerprint plot (

vs

) for **N-(2-chlorophenyl)-4-methylbenzamide** will exhibit specific "wings" and features:

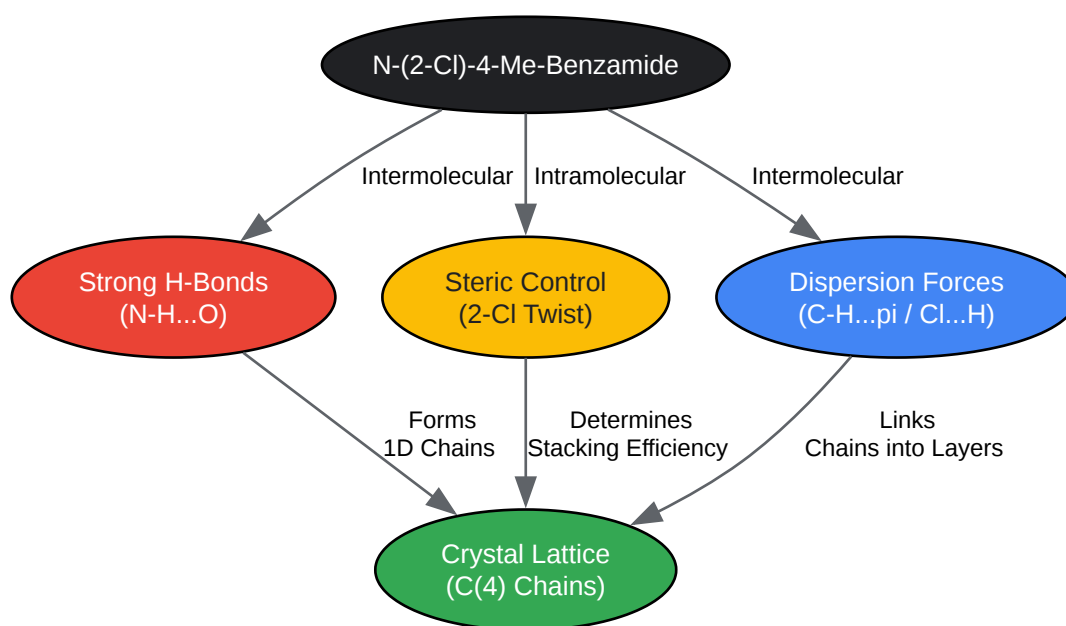
- H...H Contacts: The dominant contribution (~40-50%), appearing as a central scattered region.

- O...H / H...O Contacts: Two sharp, symmetrical spikes at the bottom left (shortest distance), representing the strong N-H...O hydrogen bond.
- Cl...H Contacts: Asymmetrical "wings" or spikes, indicating the influence of the chlorine atom on the packing.
- C...H (pi-ring): A "chicken wing" feature indicating C-H...

interactions, likely involving the 4-methyl group interacting with an adjacent phenyl ring.

Interaction Topology Diagram

The following diagram maps the hierarchy of forces stabilizing the crystal lattice.



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Caption: Hierarchical contribution of steric and electronic forces to the crystal packing stability.

Conclusion & Validation

The crystal structure of **N-(2-chlorophenyl)-4-methylbenzamide** is governed by the competition between the strong N-H...O hydrogen bond (forming chains) and the steric bulk of the ortho-chloro substituent (preventing planarity). Successful analysis requires:

- Verification of the Anti-conformation: If a syn conformation is observed, check for solvent inclusion or twinning.
- Quantification of the Dihedral Twist: The aniline ring twist is the fingerprint of the ortho-chloro effect.
- Hirshfeld Corroboration: Ensure the Cl...H contact percentage aligns with similar chlorinated benzanilides (~10-15%).

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